

"2-Bromo-3-(4-bromophenyl)-1-propene" physical properties (melting point, boiling point)

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Compound of Interest

Compound Name: 2-Bromo-3-(4-bromophenyl)-1-propene

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Technical Guide: Physicochemical Properties of 2-Bromo-3-(4-bromophenyl)-1-propene

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Bromo-3-(4-bromophenyl)-1-propene is a halogenated alkene derivative with potential applications in organic synthesis and as an intermediate in the development of novel chemical entities. A thorough understanding of its physical properties is fundamental for its handling, characterization, and application in research and development. This technical guide provides an in-depth overview of the available data on the physical properties of **2-Bromo-3-(4-bromophenyl)-1-propene**, focusing on its melting and boiling points. Due to the limited availability of experimentally determined data for this specific compound in peer-reviewed literature and chemical databases, this guide also presents predicted values and outlines general experimental protocols for their determination.

Physicochemical Data

A comprehensive search of scientific databases and chemical supplier catalogs did not yield experimentally determined melting and boiling points for **2-Bromo-3-(4-bromophenyl)-1-propene**. Therefore, the following table summarizes computationally predicted physical

properties alongside essential molecular identifiers. These predicted values offer an estimation and should be used as a reference pending experimental verification.

Property	Value	Source
Molecular Formula	C ₉ H ₈ Br ₂	PubChem[1]
Molecular Weight	275.97 g/mol	PubChem[1]
CAS Number	91391-61-6	Guidechem[2]
Predicted Boiling Point	445.7 ± 45.0 °C	ChemicalBook (Predicted for a similar compound)[3]
Predicted Melting Point	Not Available	-

Note: The predicted boiling point is for a structurally similar compound, (E)-3-(4-bromophenyl)-1-(4-methoxyphenyl)prop-2-en-1-one, and should be considered a rough estimate for **2-Bromo-3-(4-bromophenyl)-1-propene**.

Experimental Protocols

The following are detailed, generalized experimental protocols for the determination of melting and boiling points, which are standard procedures in a chemistry laboratory for the characterization of a new compound like **2-Bromo-3-(4-bromophenyl)-1-propene**.

Melting Point Determination (Capillary Method)

Objective: To determine the temperature range over which the solid-phase of a compound transitions to the liquid phase.

Apparatus:

- Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar)
- Capillary tubes (sealed at one end)
- Spatula

- Mortar and pestle (if the sample is not a fine powder)
- Thermometer (calibrated)

Procedure:

- Sample Preparation: Ensure the sample of **2-Bromo-3-(4-bromophenyl)-1-propene** is completely dry and in the form of a fine powder. If necessary, gently grind the crystalline sample in a mortar.
- Capillary Tube Packing: Pack the dry sample into a capillary tube to a height of 2-3 mm by tapping the sealed end of the tube on a hard surface.
- Apparatus Setup: Place the packed capillary tube into the heating block of the melting point apparatus.
- Heating:
 - For an unknown compound, a preliminary rapid heating can be performed to get an approximate melting range.
 - For a more accurate determination, heat the block rapidly to about 15-20 °C below the expected melting point.
 - Then, decrease the heating rate to 1-2 °C per minute to ensure thermal equilibrium between the sample, heating block, and thermometer.
- Observation: Observe the sample closely through the magnifying lens. Record the temperature at which the first drop of liquid appears (the lower limit of the melting range) and the temperature at which the last solid crystal melts (the upper limit of the melting range).
- Reporting: Report the melting point as a range.

Boiling Point Determination (Micro Boiling Point Method)

Objective: To determine the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.

Apparatus:

- Small test tube (e.g., 10 x 75 mm)
- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Heating bath (e.g., oil bath)
- Rubber band or wire to attach the test tube and thermometer

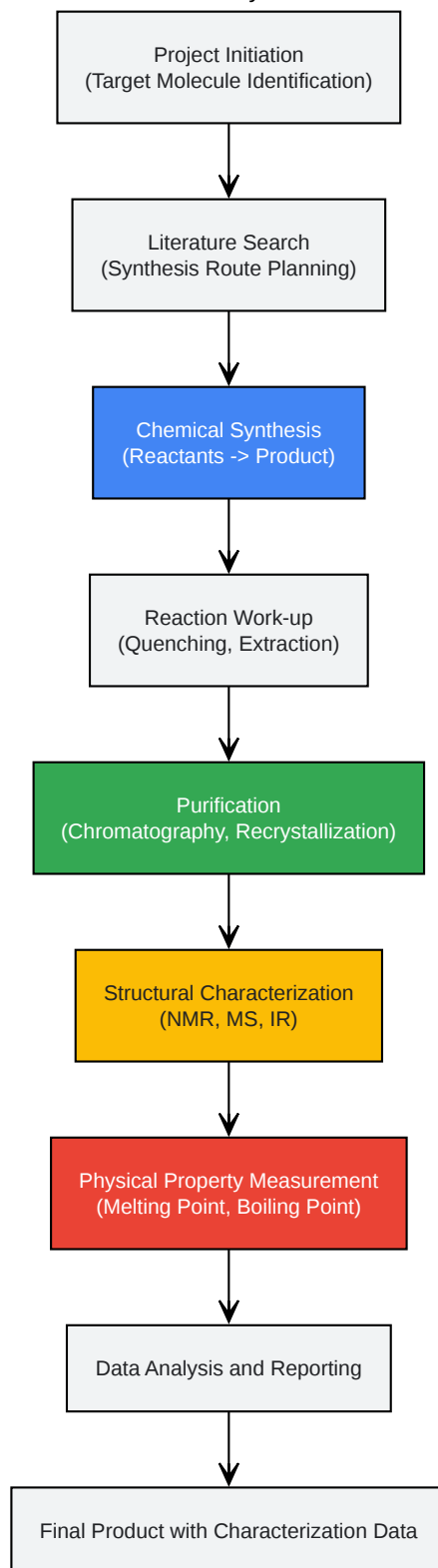
Procedure:

- Sample Preparation: Place a small amount (a few drops) of liquid **2-Bromo-3-(4-bromophenyl)-1-propene** into the small test tube.
- Capillary Inversion: Place the capillary tube into the test tube with its open end down.
- Apparatus Setup: Attach the test tube to the thermometer using a rubber band or wire, ensuring the bottom of the test tube is level with the thermometer bulb.
- Heating: Immerse the assembly in a heating bath. Heat the bath gradually.
- Observation: As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Continue heating until the bubbling is rapid and continuous.
- Cooling and Measurement: Turn off the heat and allow the bath to cool slowly. The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.
- Reporting: Record the temperature as the boiling point at the observed atmospheric pressure.

Workflow and Process Visualization

The following diagram illustrates a general workflow for the synthesis and characterization of a chemical compound like **2-Bromo-3-(4-bromophenyl)-1-propene**.

General Workflow for Chemical Synthesis and Characterization



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Caption: A generalized workflow for the synthesis and characterization of a chemical compound.

This guide serves as a foundational resource for professionals working with **2-Bromo-3-(4-bromophenyl)-1-propene**. While experimentally determined physical properties are currently unavailable, the provided information and protocols offer a starting point for its scientific investigation.

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